

Adenosine 5'-Monophosphate Sodium Salt: Handling & Disposal Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Adenosine 5'-monophosphate xsodium salt
CAS No.:	1231926-40-1
Cat. No.:	B12349979

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Executive Summary & Chemical Profile

Adenosine 5'-monophosphate (AMP) sodium salt is a fundamental nucleotide used extensively in metabolic signaling research (AMPK activation), molecular biology, and drug formulation.^[1] While generally classified as non-hazardous under GHS standards, its bioactive nature and physical form (fine powder) require strict adherence to chemical hygiene to prevent experimental cross-contamination and ensuring environmental compliance.

Operational Insight: The primary risk with AMP sodium salt is not acute toxicity, but hygroscopicity and hydrolysis. Improper disposal of degraded stock can lead to microbial growth in waste streams, while improper handling can introduce phosphate contamination into sensitive assays.

Chemical Identity & Physical Properties

Property	Specification
Chemical Name	Adenosine 5'-monophosphate, sodium salt
CAS Number	4578-31-8 (Disodium), 13474-03-8 (General)
Molecular Formula	C ₁₀ H ₁₂ N ₅ Na ₂ O ₇ P (Disodium salt)
Solubility	Highly soluble in water (~50 mg/mL); insoluble in ethanol
Stability	Hygroscopic; hydrolyzes to Adenosine and Inorganic Phosphate (Pi) in acidic conditions
Storage	-20°C (Desiccated)
GHS Classification	Not Classified / Low Hazard (May cause mechanical irritation)

Pre-Disposal Safety & Handling

Before initiating any disposal workflow, verify the state of the material. AMP sodium salt is sensitive to strong oxidizers.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 mask or P100 respirator recommended if handling large quantities of open powder to prevent inhalation of dust.
- Dermal: Nitrile gloves (0.11 mm minimum thickness).
- Ocular: Safety glasses with side shields.

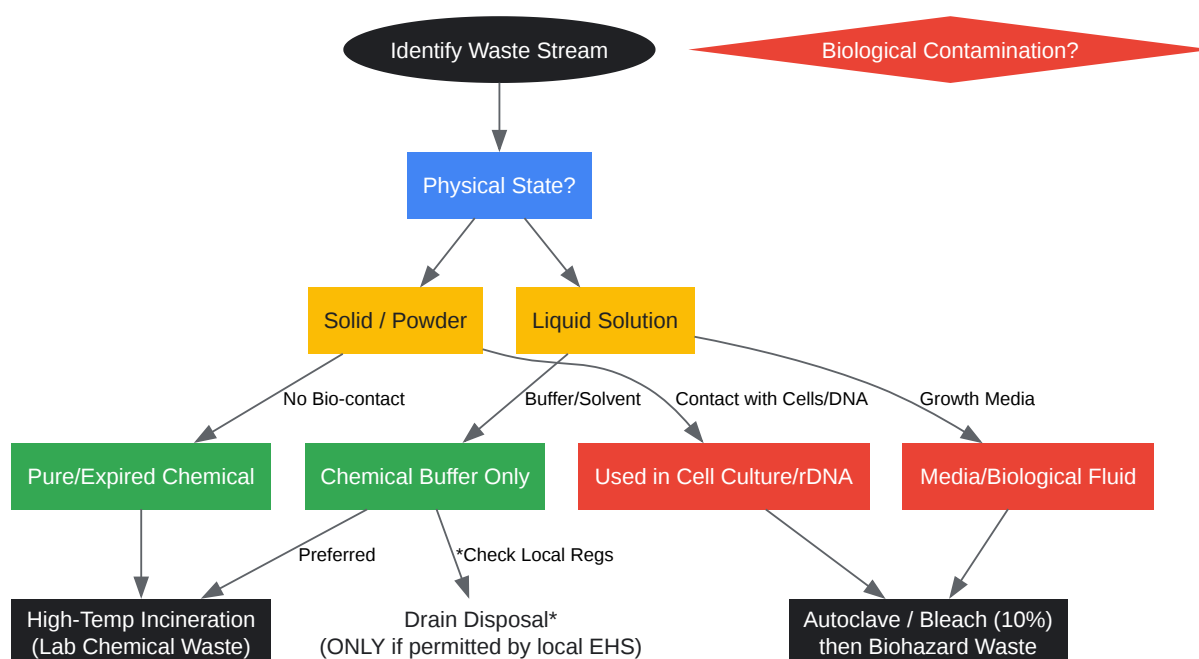
Incompatibility Alert

Do NOT mix with:

- Strong Oxidizing Agents: Potential for exothermic reaction.
- Strong Acids: Rapid hydrolysis releases heat and degrades the nucleotide.

Disposal Decision Framework (Workflow)

Proper disposal depends entirely on the context of the AMP usage. Is it a pure chemical, a solvent mixture, or a biological byproduct?



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Figure 1: Decision matrix for segregating AMP sodium salt waste streams based on biological contamination and physical state.

Detailed Disposal Protocols

Protocol A: Solid Waste (Expired or Surplus Powder)

Applicability: Unused stock, expired reagent, or spill cleanup residues.

- Segregation: Do not mix with halogenated solvents or heavy metals.

- Containerization: Place the original container (tightly capped) inside a clear, sealable secondary bag (e.g., Ziploc).
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: Adenosine 5'-monophosphate sodium salt.[1][2][3][4][5][6][7][8][9]
 - Hazard:[4][5][8][9][10] "Non-Regulated Organic Salt" (or "Irritant" if dust is present).
- Disposal Method: Transfer to EHS for High-Temperature Incineration.
 - Why? Although non-toxic, incineration ensures complete destruction of the bioactive nucleotide, preventing any potential biological uptake in environmental systems.

Protocol B: Liquid Waste (Aqueous Buffers)

Applicability: AMP dissolved in PBS, Tris, or water.

- pH Check: Ensure pH is between 5 and 9.
- Collection: Collect in a High-Density Polyethylene (HDPE) carboy labeled "Non-Hazardous Aqueous Waste."
- Drain Disposal (Conditional):
 - Note: Many institutions allow dilute solutions (<10 mM) of nucleotides to be flushed with copious water, as they are naturally occurring metabolites.
 - Validation: YOU MUST check your facility's specific wastewater permit before pouring down the drain. If in doubt, use the chemical waste carboy.

Protocol C: Biologically Contaminated Waste

Applicability: AMP used in cell culture media or with recombinant DNA.

- Decontamination:
 - Liquids: Add bleach (sodium hypochlorite) to a final concentration of 10%.[11] Allow to sit for 30 minutes.

- Solids: Collect in biohazard bags (Red Bag).
- Disposal: Autoclave at 121°C for 30 minutes or incinerate as medical waste.

Accidental Release Measures (Spill Protocol)

Immediate Action: Isolate the area. If the spill is large (>50g) and airborne dust is visible, evacuate briefly to let dust settle.

Step-by-Step Cleanup

- PPE Up: Wear nitrile gloves, safety glasses, and a lab coat.
- Containment:
 - Dry Spill: Cover with a damp paper towel to prevent dust generation. Do not dry sweep.
 - Wet Spill: Absorb with inert material (vermiculite or chemical spill pads).
- Cleaning:
 - Scoop material into a waste container.[\[5\]](#)[\[8\]](#)
 - Clean the surface with a 10% ethanol solution followed by water.
 - Scientific Note: AMP is a phosphate source. Thorough rinsing is required to prevent phosphate contamination of subsequent experiments on the same bench.
- Disposal: Label collected waste as "Chemical Waste - Debris" and process via Protocol A.

Regulatory & Environmental Context

United States (EPA/RCRA)

- Status: Adenosine 5'-monophosphate is not a P-listed or U-listed hazardous waste under 40 CFR 261.33.
- Classification: It does not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity (TCLP).

- Compliance: While not federally regulated as hazardous, it should be managed under the "Prudent Practices in the Laboratory" guidelines to maintain a "Cradle-to-Grave" stewardship.

Europe (REACH/ECHA)

- Status: Not classified as PBT (Persistent, Bioaccumulative, Toxic) or vPvB.[4]
- Disposal Code (EWC): 16 05 09 (Discarded chemicals other than those mentioned in 16 05 06, 16 05 07, or 16 05 08).

References

- National Institutes of Health (NIH). (2023). Guidelines for Research Involving Recombinant or Synthetic Nucleic Acid Molecules.[12] Retrieved from [Link]
- Dartmouth College EHS. (2024). Hazardous Waste Disposal Guide: Chemical Waste.[13] Retrieved from [Link]
- PubChem. (2024). Adenosine 5'-monophosphate sodium salt - Compound Summary. Retrieved from [Link]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. bocsci.com [bocsci.com]
- 3. Adenosine 5'-monophosphate sodium salt hydrate, 98+% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. aksci.com [aksci.com]

- 6. uccaribe.edu [uccaribe.edu]
- 7. scbt.com [scbt.com]
- 8. lobachemie.com [lobachemie.com]
- 9. chemstock.ae [chemstock.ae]
- 10. chemicalbook.com [chemicalbook.com]
- 11. culturecollections.org.uk [culturecollections.org.uk]
- 12. med.nyu.edu [med.nyu.edu]
- [13. Hazardous Waste Disposal Guide - Research Areas | Policies](#) [policies.dartmouth.edu]
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